

Fidexaban Solubility Profile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Fidexaban*

Cat. No.: *B1672666*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Fidexaban**, a direct Factor Xa inhibitor. Due to the limited availability of public data on the solubility of **Fidexaban** in a wide range of common laboratory solvents, this document summarizes the currently available information and provides a detailed, representative experimental protocol for determining solubility. This guide is intended to assist researchers in handling and formulating **Fidexaban** for laboratory use.

Physicochemical Properties of Fidexaban

A summary of the key physicochemical properties of **Fidexaban** is presented below.

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₄ F ₂ N ₆ O ₅	PubChem[1]
Molecular Weight	526.5 g/mol	PubChem[1]
XLogP3	2.2	PubChem[1]
Calculated Aqueous Solubility (log S)	-	A theoretical study suggests slight aqueous solubility.[2]

Quantitative Solubility Data

Quantitative solubility data for **Fidexaban** in common laboratory solvents is not extensively available in peer-reviewed literature or public databases. The following table summarizes the available data. It is important to note the specific conditions under which these values were obtained, as they significantly impact solubility.

Solvent	Solubility	Conditions	Source
Dimethyl Sulfoxide (DMSO)	4.1 mg/mL	With sonication, warming, and pH adjustment to 3 with 1 M HCl, and heating to 60°C.	MedchemExpress
Water	1.96 mg/mL	With sonication, warming, and pH adjustment to 3 with 1 M HCl, and heating to 60°C.	MedchemExpress

A Safety Data Sheet for **Fidexaban** states "No data available" for water solubility, highlighting the inconsistency in publicly available information.^[3] A theoretical study predicts that **Fidexaban** is slightly soluble in water.^[2]

Experimental Protocol for Solubility Determination

The following is a detailed experimental protocol for determining the equilibrium solubility of **Fidexaban** in various laboratory solvents using the widely accepted saturation shake-flask method followed by High-Performance Liquid Chromatography (HPLC) analysis. This protocol is based on established methods for pharmaceutical compounds.

3.1. Materials and Equipment

- **Fidexaban** (solid)
- Selected laboratory solvents (e.g., Water, Ethanol, Methanol, Acetonitrile, Acetone, Dimethyl Sulfoxide)

- Phosphate-buffered saline (PBS), pH 7.4
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF or PTFE)
- HPLC system with UV detector
- Analytical balance
- Volumetric flasks and pipettes

3.2. Procedure

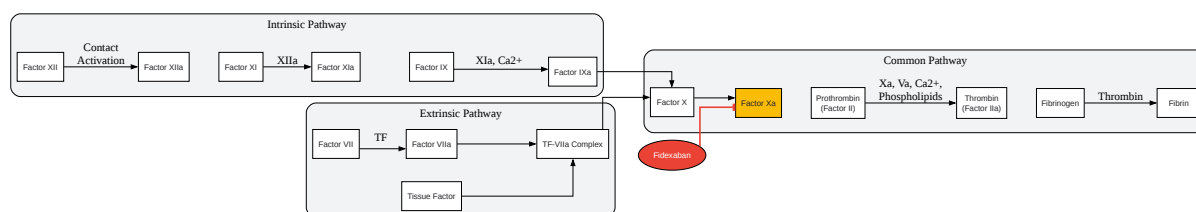
- Preparation of Saturated Solutions:
 - Add an excess amount of solid **Fidexaban** to a series of vials, each containing a known volume (e.g., 1 mL) of the selected solvents. The excess solid is crucial to ensure that equilibrium is reached with the undissolved solid.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials on an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed.
 - Allow the samples to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the dissolved concentration reaches a maximum and is stable.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and let them stand to allow the excess solid to sediment.

- To ensure complete removal of undissolved particles, centrifuge the samples at a high speed (e.g., 10,000 rpm for 15 minutes).
- Sample Collection and Preparation:
 - Carefully collect an aliquot of the supernatant from each vial, being cautious not to disturb the solid pellet.
 - Filter the collected supernatant through a 0.22 μm syringe filter to remove any remaining microscopic particles.
 - Dilute the filtered solution with a suitable mobile phase to a concentration within the linear range of the HPLC calibration curve.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **Fidexaban** of known concentrations in the mobile phase to construct a calibration curve.
 - Analyze the standard solutions and the diluted test samples by HPLC. A reverse-phase C18 column is typically suitable. The mobile phase could consist of a mixture of acetonitrile and water with a suitable buffer and a gradient or isocratic elution. Detection is typically performed using a UV detector at a wavelength where **Fidexaban** exhibits maximum absorbance.
 - Determine the concentration of **Fidexaban** in the diluted samples by interpolating from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by multiplying the determined concentration by the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or $\mu\text{g/mL}$.

Visualizations

4.1. Mechanism of Action: Inhibition of the Coagulation Cascade

Fidexaban is a direct inhibitor of Factor Xa, a critical enzyme in the coagulation cascade. The diagram below illustrates the point of inhibition.

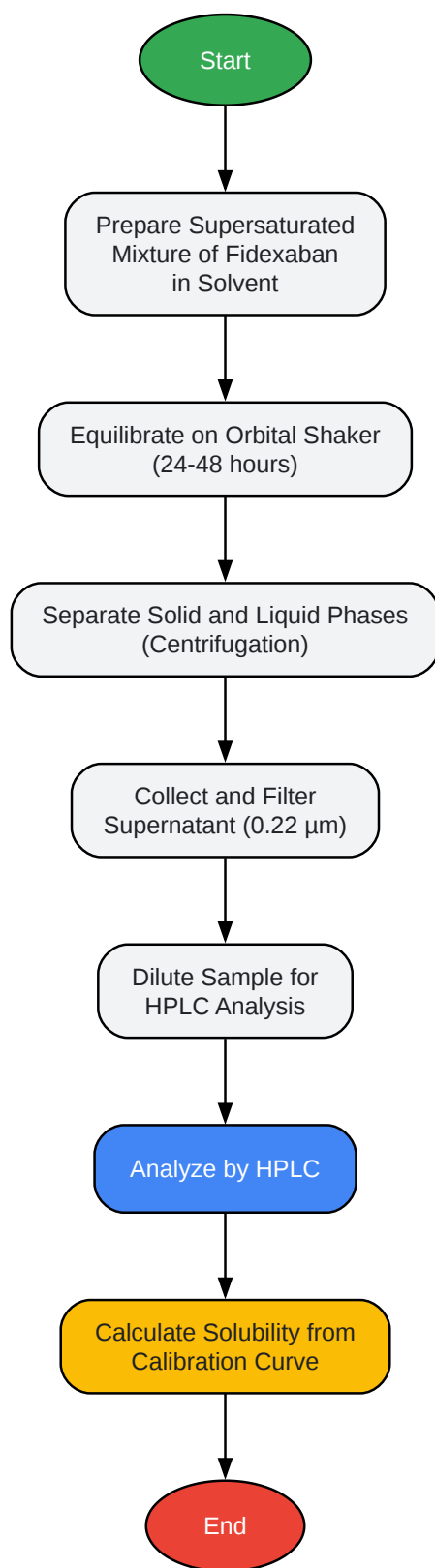


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Fidexaban's inhibition of Factor Xa in the coagulation cascade.

4.2. Experimental Workflow for Solubility Determination

The following diagram outlines the key steps in the experimental determination of **Fidexaban** solubility.



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References

- 1. Fidexaban | C₂₅H₂₄F₂N₆O₅ | CID 4322 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Theoretical Study of Molecular Structure and Physicochemical Properties of Novel Factor Xa Inhibitors and Dual Factor Xa and Factor IIa Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. file.medchemexpress.com [file.medchemexpress.com]
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